

Personal protective equipment for handling Remodelin

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Compound of Interest

Compound Name: Remodelin

Cat. No.: B1387608

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Essential Safety and Handling Guide for Remodelin

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **Remodelin** (CAS 1622921-15-6), a potent inhibitor of N-acetyltransferase 10 (NAT10). Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

Remodelin presents several health hazards that necessitate the use of appropriate personal protective equipment. It is harmful if swallowed, causes skin and serious eye irritation, and may lead to respiratory irritation.^[1] Furthermore, it is very toxic to aquatic life with long-lasting effects.^[1]

Required Personal Protective Equipment (PPE):

PPE Category	Item	Specifications
Eye/Face Protection	Safety Glasses with side-shields	Must comply with EN166 or equivalent.
Skin Protection	Chemical-resistant Gloves	Neoprene or nitrile rubber. Inspect gloves prior to use.
Laboratory Coat	Standard, full-length lab coat.	
Respiratory Protection	Dust Mask or Respirator	Required when handling the powder form to avoid inhalation.
Hand Protection	N/A	Handle with gloves. Wash and dry hands thoroughly after handling.

Physicochemical and Solubility Data

Proper preparation of **Remodelin** solutions is critical for experimental success. The following tables summarize key physicochemical and solubility data.

Physicochemical Properties:

Property	Value
Molecular Formula	C15H15BrN4S
Molecular Weight	363.28 g/mol
Appearance	White to off-white crystalline powder
Storage Temperature	-20°C (powder)

Solubility Data:

Solvent	Solubility
DMSO	≥ 36.3 mg/mL
Ethanol	4 mg/mL
Water	Insoluble

Note: Moisture-absorbing DMSO can reduce solubility. It is recommended to use fresh DMSO for the preparation of stock solutions.^[2]^[3]

Experimental Protocols: Handling and Preparation for In Vitro Studies

This section provides a step-by-step guide for the safe handling and preparation of **Remodelin** for use in cell-based assays.

3.1. Preparation of Stock Solution (10 mM in DMSO):

- Pre-handling: Ensure all required PPE is worn. Work in a chemical fume hood to minimize inhalation risk.
- Weighing: Accurately weigh the desired amount of **Remodelin** powder using a calibrated analytical balance.
- Dissolution: In a sterile, conical tube, add the appropriate volume of fresh, anhydrous DMSO to the weighed **Remodelin** powder to achieve a 10 mM concentration.
- Solubilization: Vortex the solution until the powder is completely dissolved. Gentle warming in a water bath (up to 37°C) can be used to aid dissolution.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store at -20°C.

3.2. Preparation of Working Solution:

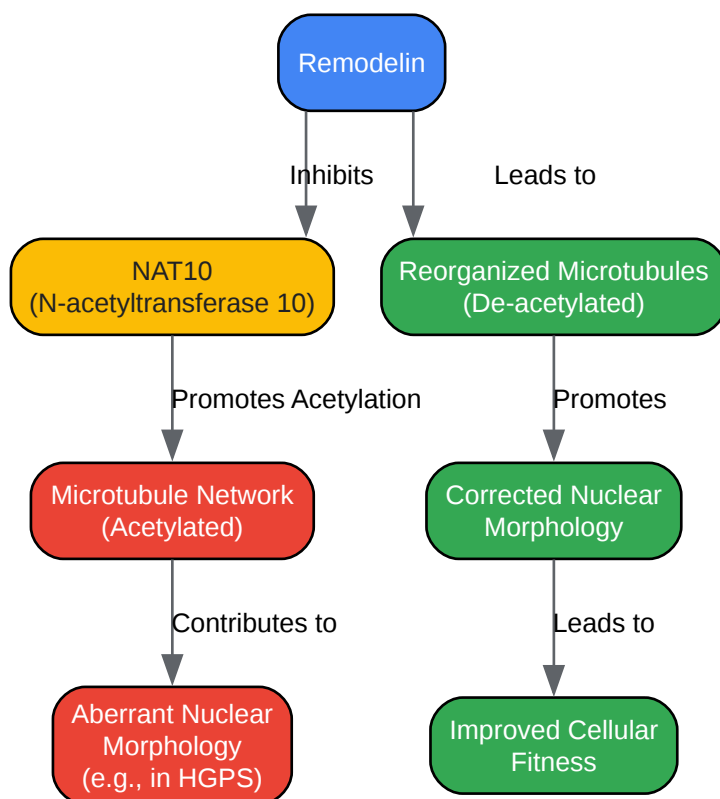
- Thawing: Thaw a single aliquot of the 10 mM **Remodelin** stock solution at room temperature.

- Dilution: In a sterile tube, dilute the stock solution with the appropriate cell culture medium to the desired final concentration for your experiment. Ensure thorough mixing.
- Application: Add the working solution to your cell cultures as per your experimental design.

Signaling Pathway and Experimental Workflow

4.1. **Remodelin**'s Mechanism of Action: NAT10 Inhibition

Remodelin functions as an inhibitor of N-acetyltransferase 10 (NAT10). NAT10 is an enzyme that acetylates various substrates, including microtubules and components involved in ribosome biogenesis. In the context of laminopathies like Hutchinson-Gilford Progeria Syndrome (HGPS), the inhibition of NAT10 by **Remodelin** leads to the reorganization of the microtubule network, which in turn helps to correct aberrant nuclear morphology and improve overall cellular fitness.

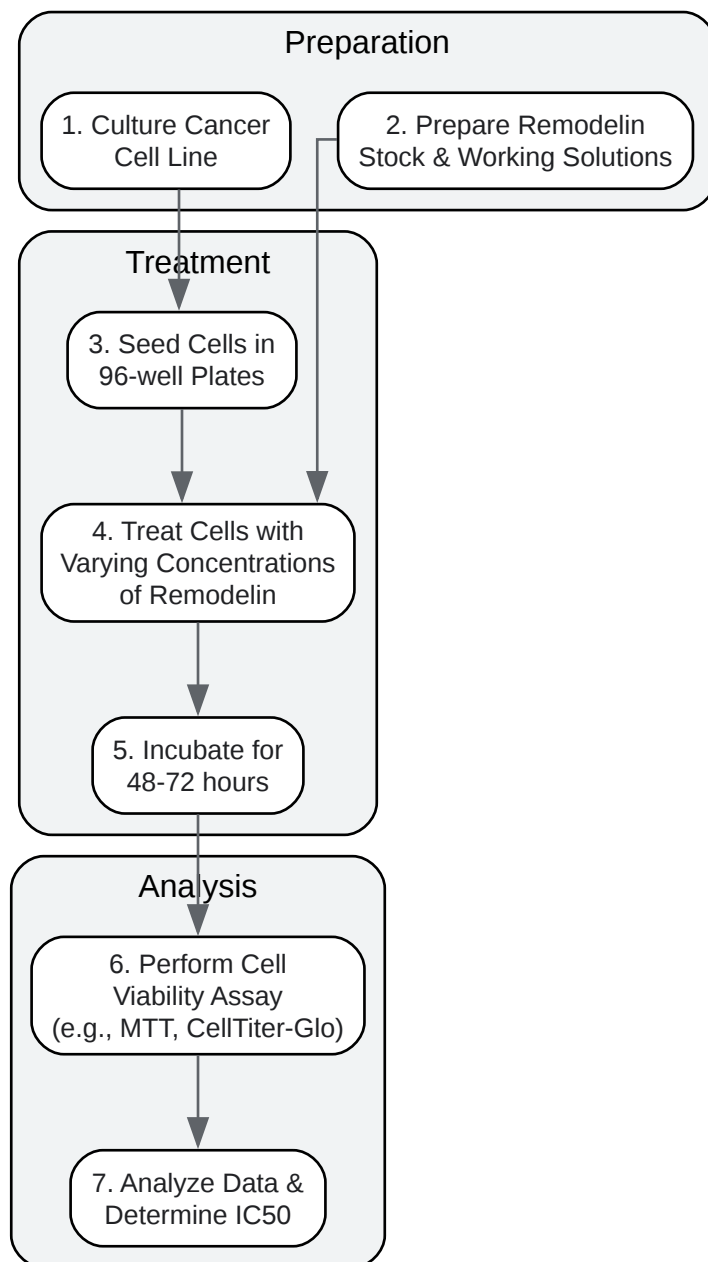


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Caption: Mechanism of **Remodelin** action via NAT10 inhibition.

4.2. Experimental Workflow for Assessing **Remodelin**'s Effect on Cell Viability

The following diagram outlines a typical workflow for evaluating the impact of **Remodelin** on the viability of a cancer cell line.



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Caption: Workflow for a cell viability assay with **Remodelin**.

Disposal Plan

Proper disposal of **Remodelin** and associated waste is imperative to prevent environmental contamination and ensure compliance with regulations.

- **Unused Product:** Unused **Remodelin** powder should be disposed of as hazardous chemical waste. Do not dispose of it with household garbage.^[1]
- **Contaminated Materials:** All materials that have come into contact with **Remodelin**, including pipette tips, gloves, and culture vessels, should be collected in a designated hazardous waste container.
- **Liquid Waste:** Liquid waste containing **Remodelin** should be collected in a clearly labeled, sealed container for hazardous chemical waste disposal. Do not pour down the drain.
- **Regulations:** Disposal must be carried out in accordance with all applicable federal, state, and local environmental regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste disposal procedures.

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